

An In-depth Technical Guide to Dimethyl Isophthalate (CAS 1459-93-4)

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Compound of Interest

Compound Name: *Dimethyl isophthalate*

Cat. No.: *B047668*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, synthesis, and analysis of **Dimethyl isophthalate** (CAS 1459-93-4), a significant organic compound with applications ranging from polymer chemistry to analytical sciences.

Chemical and Physical Properties

Dimethyl isophthalate is an aromatic diester, appearing as white to off-white flakes or a crystalline powder at room temperature.^[1] It is the dimethyl ester of isophthalic acid.

Table 1: Physicochemical Properties of Dimethyl Isophthalate

Property	Value	Reference(s)
CAS Number	1459-93-4	[2]
Molecular Formula	C ₁₀ H ₁₀ O ₄	[3]
Molecular Weight	194.18 g/mol	[3]
Appearance	White to off-white flakes or crystalline powder	[1]
Melting Point	64 - 68 °C	[3]
Boiling Point	282 °C	[2]
Density	1.194 g/cm ³ (at 20 °C)	[2]
Solubility	Soluble in methanol, ethanol; Insoluble in water	[1]
log Pow (Octanol/Water)	2.1	[2]

Spectroscopic Data

The structural elucidation of **Dimethyl isophthalate** is supported by various spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H and ¹³C NMR spectra provide detailed information about the molecular structure. The chemical shifts are recorded in CDCl₃. [3]

Table 2: NMR Spectral Data for Dimethyl Isophthalate in CDCl₃

Nucleus	Chemical Shift (δ , ppm)	Multiplicity	Assignment
^1H NMR	8.68	q	H-2 (Aromatic)
	8.22	dt	H-4, H-6 (Aromatic)
	7.51	m	H-5 (Aromatic)
	3.94	s	-OCH ₃ (Methyl)
^{13}C NMR	166.38	-	C=O (Ester carbonyl)
	133.94	-	C-5 (Aromatic CH)
	130.84	-	C-1, C-3 (Aromatic C-CO)
	130.70	-	C-2 (Aromatic CH)
	128.76	-	C-4, C-6 (Aromatic CH)
	52.52	-	-OCH ₃ (Methyl)

Infrared (IR) Spectroscopy

The FT-IR spectrum of **Dimethyl isophthalate** exhibits characteristic absorption bands corresponding to its functional groups.

Table 3: Key FT-IR Absorption Bands for Dimethyl Isophthalate

Wavenumber (cm ⁻¹)	Intensity	Vibration	Functional Group
~3100-3000	Medium	C-H Stretch	Aromatic C-H
~2950	Medium	C-H Stretch	Methyl C-H
~1720	Strong	C=O Stretch	Ester Carbonyl
~1600, ~1450	Medium-Strong	C=C Stretch	Aromatic Ring
~1250	Strong	C-O Stretch	Ester C-O

Mass Spectrometry (MS)

Electron Ionization (EI) mass spectrometry of **Dimethyl isophthalate** shows a distinct fragmentation pattern. The molecular ion peak is observed at m/z 194. A prominent fragmentation involves the loss of a methoxy group ($-OCH_3$) to yield a base peak at m/z 163.^[4]^[5] Another significant fragment is seen at m/z 135, corresponding to the loss of a carboxyl group.^[4] The fragmentation pathways can be complex, with some studies suggesting an isomerization into an ion-neutral complex.^[4]

Experimental Protocols

Synthesis of Dimethyl Isophthalate

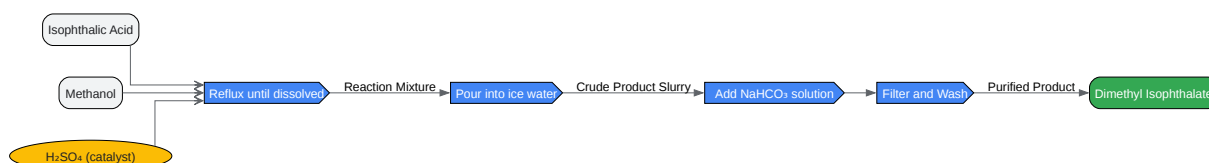
Dimethyl isophthalate can be synthesized via Fischer esterification of isophthalic acid with methanol, using a strong acid catalyst.^[2]

Materials:

- Isophthalic acid (1.66 g, 0.1 mmol)
- Super dry methanol (60 mL)
- Concentrated Sulfuric Acid (H_2SO_4) (2-3 drops)
- Ice cold water
- Sodium bicarbonate solution

Procedure:

- Combine isophthalic acid and super dry methanol in a round-bottom flask.
- Add 2-3 drops of concentrated sulfuric acid to the mixture.
- Reflux the mixture with stirring until all the isophthalic acid has dissolved.
- Pour the hot reaction mixture onto ice-cold water. A solid precipitate of **Dimethyl isophthalate** will form.
- Neutralize the remaining acid by adding sodium bicarbonate solution until effervescence ceases.
- Filter the solid product using a Buchner funnel.
- Wash the collected solid several times with water.
- Dry the product. The expected melting point is 64-67 °C.[2]



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Synthesis workflow for **Dimethyl isophthalate**.

GC-MS Analysis of Dimethyl Isophthalate

This protocol outlines a general method for the quantification of **Dimethyl isophthalate** in a sample matrix, adapted from methods for analyzing phthalates in consumer products.

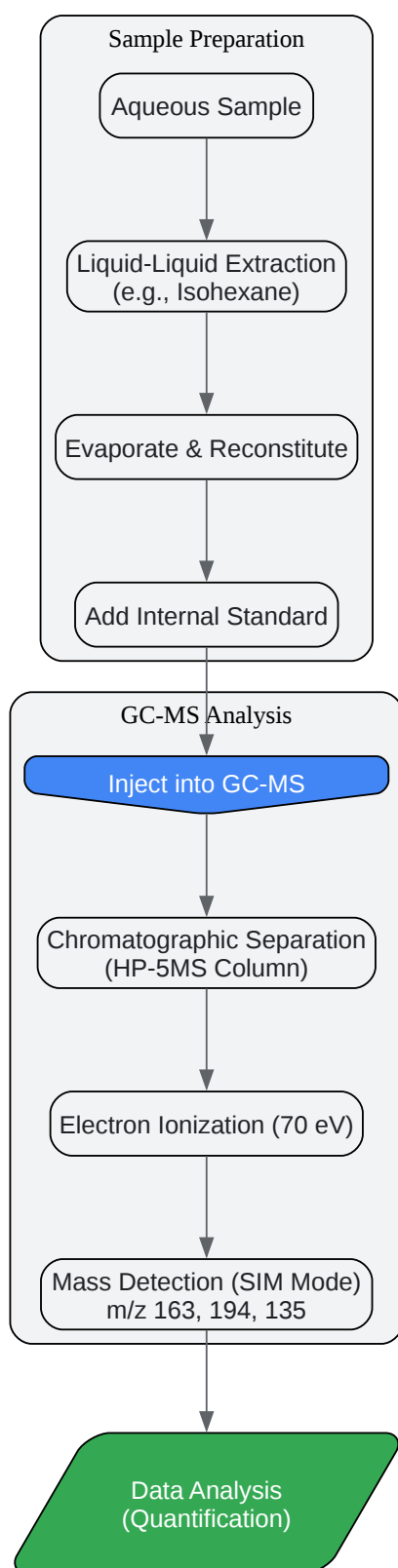
1. Sample Preparation (Liquid-Liquid Extraction):

- For aqueous samples, perform a liquid-liquid extraction using a non-polar solvent like isohexane or dichloromethane.
- Concentrate the organic extract by evaporation under a gentle stream of nitrogen.
- Reconstitute the residue in a known volume of a suitable solvent (e.g., isohexane, ethyl acetate).
- Add an appropriate internal standard (e.g., a deuterated phthalate like DnBP-d4).

2. GC-MS Instrumental Conditions:

- Gas Chromatograph: Agilent GC or equivalent.
- Column: HP-5MS (or equivalent 5% phenyl-methylpolysiloxane), 30 m x 0.25 mm ID x 0.25 μ m film thickness.
- Injector: Splitless mode, 280 °C.
- Carrier Gas: Helium, constant flow rate of 1 mL/min.
- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 1 min.
 - Ramp 1: 10 °C/min to 230 °C.
 - Ramp 2: 10 °C/min to 270 °C, hold for 2 min.
 - Ramp 3: 25 °C/min to 300 °C, hold for 8 min.
- Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.

- Source Temperature: 250 °C.
- Acquisition Mode: Selected Ion Monitoring (SIM).
 - Quantification ion for **Dimethyl isophthalate**: m/z 163.
 - Qualifier ions: m/z 194, 135.



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Analytical workflow for **Dimethyl isophthalate** by GC-MS.

Applications

Dimethyl isophthalate is a versatile chemical intermediate. Its primary applications include:

- **Polymer Synthesis:** It serves as a comonomer in the production of polyester resins, such as poly(ethylene terephthalate-co-isophthalate) (PETI).[6] The incorporation of isophthalate units modifies the polymer's properties, for instance, by lowering the melting point and improving clarity in PET resins.[6]
- **Plasticizer:** It is used as a plasticizer to increase the flexibility and durability of polymers.[1]
- **Analytical Standard:** Due to its stability, it is used as an internal standard or an analytical reference standard for the quantification of other phthalates in various complex matrices like soil, plastics, and cosmetics using GC-MS.[1]
- **Organic Synthesis:** It is a precursor in various organic syntheses.[1]

Safety and Handling

Dimethyl isophthalate is considered to be of low acute toxicity. However, it is classified as causing serious eye irritation.[6]

Table 4: Toxicological Data

Test	Route	Species	Value	Reference(s)
LD ₅₀	Oral	Rat	> 2,000 mg/kg	[2]
LD ₅₀	Dermal	Rat	> 2,000 mg/kg	[2]

Handling Precautions:

- Use in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including safety goggles and gloves.
- Avoid generating dust. In finely divided form, it may form explosive mixtures with air.[2]

- Store in a cool, dry place away from incompatible substances such as strong oxidizing agents.[2]

Stability and Reactivity:

- The material is stable under normal ambient and anticipated storage and handling conditions.[2]
- It is incompatible with strong oxidizing agents.[2]
- Hazardous decomposition products primarily consist of carbon oxides upon combustion.[2]

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